

A Comprehensive Technical Guide to 3-O-Benzyl-sn-glycerol and Its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(+)-3-Benzoyloxy-1,2-propanediol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-O-Benzyl-sn-glycerol is a versatile chiral building block essential in the stereospecific synthesis of a wide range of biologically significant molecules. Its unique structure, featuring a glycerol backbone with a protective benzyl group at the sn-3 position, makes it a valuable starting material in pharmaceutical and cosmetic research and development. This technical guide provides an in-depth overview of 3-O-Benzyl-sn-glycerol, including its synonyms, chemical and physical properties, key applications, and detailed experimental protocols for its use in complex organic synthesis.

Nomenclature and Synonyms

3-O-Benzyl-sn-glycerol is known by several alternative names in scientific literature and commercial catalogs. A clear understanding of these synonyms is crucial for effective literature searches and material procurement.

| Synonym | Common Usage Context |
|---|--|
| (R)-3-(Benzyloxy)-1,2-propanediol | Systematic IUPAC name, research publications |
| (R)-(+)-3-Benzyloxy-1,2-propanediol | Emphasizes optical rotation, chemical catalogs |
| (R)-Glycerol 1-benzyl ether | Common name in organic synthesis literature |
| 3-Benzyl-sn-glycerol | Abbreviated form, commonly used in lipid chemistry |
| (R)-(+)-Glycerol α -benzyl ether | Less common, older literature |

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of 3-O-Benzyl-sn-glycerol is fundamental for its handling, storage, and application in synthesis.

| Property | Value |
|--|--|
| CAS Number | 56552-80-8 |
| Molecular Formula | C ₁₀ H ₁₄ O ₃ |
| Molecular Weight | 182.22 g/mol |
| Appearance | Oily product or solid.[1] |
| Purity | ≥ 98% (HPLC).[1] |
| Storage Conditions | 0-8 °C.[1] |
| Optical Rotation | The specific rotation has been observed to be concentration-dependent, changing from (+) to (–) with increasing concentration in chloroform. [2] |
| Solubility | The benzyl group enhances its solubility and stability.[1] |
| ¹ H NMR (CDCl ₃) | δ 7.27–7.37 (m, 5H), 4.56 (s, 2H), 3.96–4.02 (m, 1H), 3.55 (dd, J = 4.4, 9.7 Hz, 1H), 3.48 (dd, J = 6.3, 9.7 Hz, 1H).[2] |
| ¹³ C NMR (CDCl ₃) | δ 138.0, 128.4, 127.8, 127.7, 73.8, 73.5, 71.4, 69.5, 59.2.[2] |
| Infrared (IR) (neat) | 3464, 2878, 1451, 1196, 1111 cm ⁻¹ . [2] |

Applications in Research and Development

3-O-Benzyl-sn-glycerol is a cornerstone in the synthesis of complex chiral molecules, particularly in the fields of pharmaceuticals and cosmetics.

Pharmaceutical Development

The primary application of 3-O-Benzyl-sn-glycerol is as a chiral precursor in the synthesis of bioactive lipids and prodrugs.[3][4] Its defined stereochemistry is crucial for the biological activity of the final products. It serves as a key intermediate in the synthesis of various pharmaceutical agents, with a role in enhancing drug solubility and bioavailability.[1]

A notable application is in the chemoenzymatic synthesis of enantiostructured triacylglycerol (TAG) prodrugs. These prodrugs can carry non-steroidal anti-inflammatory drugs (NSAIDs) like ibuprofen or naproxen, and omega-3 polyunsaturated fatty acids (PUFAs) such as EPA and DHA.[3][4] The specific placement of these moieties on the glycerol backbone, made possible by starting with 3-O-Benzyl-sn-glycerol, is critical for their targeted delivery and release.

Cosmetic Formulations

In the cosmetic industry, 3-O-Benzyl-sn-glycerol is utilized for its moisturizing properties, which are attributed to its glycerol backbone.[1] It is incorporated into skincare products to improve skin hydration and texture.[1]

Biochemical Research

Researchers use 3-O-Benzyl-sn-glycerol as a reagent in biochemical assays for studying glycerolipid metabolism. This aids in understanding metabolic pathways and their roles in various diseases.[1]

Experimental Protocols

The following section details a key experimental application of 3-O-Benzyl-sn-glycerol in the synthesis of a triacylglycerol prodrug intermediate, as described in the literature.

Chemoenzymatic Synthesis of 3-O-benzyl-1-[(S)-2-(4-isobutylphenyl)propanoyl]-sn-glycerol

This protocol outlines the lipase-catalyzed acylation of 3-O-Benzyl-sn-glycerol with an activated form of (S)-ibuprofen.

Materials:

- 3-O-Benzyl-sn-glycerol
- (S)-Ibuprofen acetoxime ester
- Immobilized *Candida antarctica* lipase B (CAL-B)
- Anhydrous toluene

- Molecular sieves (4 Å)
- Boric acid-impregnated silica gel for chromatography
- Hexane and Ethyl acetate for chromatography

Procedure:

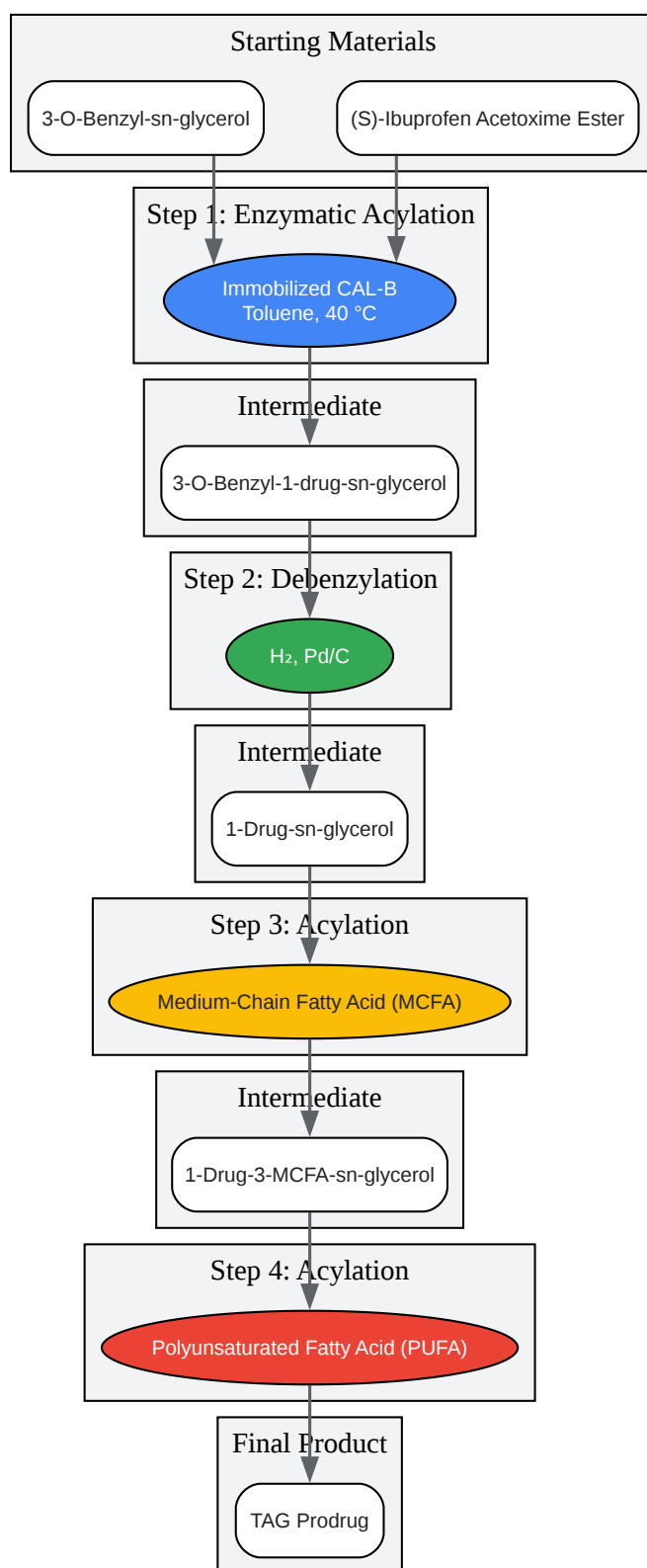
- To a solution of 3-O-Benzyl-sn-glycerol (100 mg, 0.549 mmol) in anhydrous toluene (5 mL) in a flask containing activated molecular sieves, add (S)-ibuprofen acetoxime ester (163 mg, 0.659 mmol).
- Add immobilized CAL-B (45 mg) to the mixture.
- Seal the flask and place it in a shaker incubator at 40 °C and 200 rpm.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, filter off the enzyme and the molecular sieves.
- Evaporate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography using boric acid-impregnated silica gel with a hexane/ethyl acetate gradient to yield the pure product.

The use of boric acid-impregnated silica gel is a critical step to prevent acyl migration during purification.^[3]

Visualization of Synthetic Pathways

The following diagrams, generated using the DOT language for Graphviz, illustrate the synthetic utility of 3-O-Benzyl-sn-glycerol.

Synthesis of a Triacylglycerol (TAG) Prodrug Intermediate



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Caption: Chemoenzymatic synthesis of a TAG prodrug from 3-O-Benzyl-sn-glycerol.

Conclusion

3-O-Benzyl-sn-glycerol is an indispensable chiral synthon in modern organic chemistry. Its well-defined stereochemistry and the versatility of its protecting group provide a reliable route for the synthesis of complex, enantiomerically pure molecules for pharmaceutical and cosmetic applications. The detailed information provided in this guide serves as a valuable resource for researchers and professionals in drug development and related scientific fields, facilitating the effective use of this important chemical entity.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-O-Benzyl-sn-glycerol and Its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054711#synonyms-for-3-o-benzyl-sn-glycerol]

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